

Application Notes: Preparation of IR-820 for Intravenous Injection

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Compound of Interest

Compound Name: IR-820
CAS No.: 172616-80-7
Cat. No.: B1672171

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Introduction

IR-820 is a near-infrared (NIR) cyanine dye utilized in preclinical research as a fluorescent imaging agent.^{[1][2]} Structurally similar to the clinically approved Indocyanine Green (ICG), **IR-820** exhibits improved stability and is employed for applications such as a blood pool contrast agent and for imaging diseased tissues like tumors.^{[2][3][4]} Its optical properties, with excitation and emission in the NIR-I and NIR-II windows, allow for deeper tissue penetration compared to visible light, making it suitable for in vivo imaging.^{[5][6][7]} Upon intravenous administration, **IR-820** binds to serum albumin, which significantly enhances its fluorescence emission.^{[3][8]} Proper preparation of **IR-820** for intravenous injection is critical to ensure its solubility, stability, and biocompatibility for successful experimental outcomes.

Disclaimer: **IR-820** is intended for research use only and is not for human or veterinary use.^[3] All handling and preparation should be conducted by trained personnel in a laboratory setting, adhering to appropriate safety protocols.

Data Presentation

Table 1: Physicochemical and Optical Properties of IR-820

Property	Value	Source(s)
Synonyms	New Indocyanine Green	[1]
Molecular Formula	C ₄₆ H ₅₀ ClN ₂ NaO ₆ S ₂	[1][3]
Molecular Weight	849.47 g/mol	[1][3]
Appearance	Brown to dark brown solid	[1]
Purity (Dye Content)	Typically ~80%	[3]
Max Excitation (Ex)	~710 nm	[1][3]
Max Emission (Em)	~820 nm	[1][3]
Storage (Solid)	4°C, sealed, away from moisture	[1]

Table 2: Solubility and Stock Solution Stability

Solvent	Concentration	Notes	Source(s)
DMSO	5 mg/mL	Requires sonication and warming to 60°C.	[1]
Storage (Stock in Solvent)	-80°C for 6 months; -20°C for 1 month	Sealed storage, away from moisture.	[1]

Table 3: Example Formulations for In Vivo Intravenous Injection

Final Concentration	Vehicle	Injection Volume (Mouse)	Application	Source(s)
0.2 mM	Phosphate-Buffered Saline (PBS)	100 μ L	General in vivo imaging	[1]
0.5 mg/mL	PBS	200 μ L	NIR-II fluorescence imaging	[5]
2 mg/mL	PBS	100 μ L	Photothermal therapy	[5]
75 μ M	PBS	150 μ L	NIR-II tumor imaging	[9]

Experimental Protocols

Protocol: Preparation of IR-820 Solution for Intravenous Injection

This protocol provides a general method for preparing an **IR-820** solution suitable for intravenous injection in small animal models, based on common practices reported in the literature.[\[1\]](#)[\[5\]](#)

1. Materials and Equipment

- **IR-820** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Phosphate-Buffered Saline (PBS), sterile, pH 7.4
- Sterile microcentrifuge tubes
- Vortex mixer

- Water bath or heat block
- Sonicator
- Sterile syringe filters (0.22 μ m pore size)
- Sterile syringes and needles
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat, N95 dust mask

2. Safety Precautions

- Handle **IR-820** powder in a well-ventilated area or chemical fume hood to avoid inhalation of dust.[\[10\]](#)
- Wear appropriate PPE, including eye shields, gloves, and a dust mask, during handling.
- Consult the Safety Data Sheet (SDS) for **IR-820** before use.

3. Preparation of **IR-820** Stock Solution (e.g., 5 mg/mL in DMSO)

- Weigh the required amount of **IR-820** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a concentration of 5 mg/mL.
- Warm the mixture to 60°C and vortex or sonicate until the **IR-820** is completely dissolved.[\[1\]](#)
The solution should be clear with no visible particulates.
- Store the stock solution in a tightly sealed container, protected from light. For long-term storage, aliquot and keep at -80°C for up to 6 months.[\[1\]](#)

4. Preparation of Working Solution for Injection (Example: 0.5 mg/mL in PBS)

- Thaw the **IR-820** stock solution at room temperature.
- Calculate the volume of stock solution needed to achieve the final desired concentration. For example, to prepare 1 mL of a 0.5 mg/mL working solution, you will need 100 μ L of the 5 mg/mL stock solution.

- In a sterile tube, add 900 μ L of sterile PBS.
- While vortexing the PBS, slowly add the 100 μ L of **IR-820** stock solution. This gradual addition helps prevent precipitation of the dye.
- The final solution should be freshly prepared before each experiment.^[1]
- Visually inspect the solution for any precipitation. If precipitation occurs, formulation may need to be optimized (e.g., by adjusting the final concentration or the percentage of DMSO).

5. Final Sterilization

- Draw the final working solution into a sterile syringe.
- Attach a sterile 0.22 μ m syringe filter to the syringe.
- Filter the solution into a new sterile tube or directly into the injection syringe. This step removes any potential microbial contaminants or small aggregates.
- The solution is now ready for intravenous administration.

Mandatory Visualization

Workflow for Preparing IR-820 for Intravenous Injection

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Caption: A diagram illustrating the key steps for preparing an **IR-820** solution for intravenous injection.

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